

hypohalite chemistry comparison hypochlorite hypobromite

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Compound Focus: Sodium hypobromite

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Chemical Properties and Preparation

Hypohalites are oxyanions containing a halogen in the +1 oxidation state. The following table summarizes the core characteristics and preparation methods for hypochlorite (ClO^-) and hypobromite (BrO^-).

Property	Hypochlorite (ClO^-)	Hypobromite (BrO^-)
Core Formula [1]	ClO^-	BrO^-
Molecular Mass [1]	51.45 g/mol	95.90 g/mol
Oxidation State	+1 [1]	+1 [1]
Bond Length	~1.69 Å (in NaOCl) [1]	1.82 Å [1]
Conjugate Acid	Hypochlorous acid (HOCl)	Hypobromous acid (HOBr)

Property	Hypochlorite (ClO ⁻)	Hypobromite (BrO ⁻)
Primary Preparation	Chlorine gas with aqueous alkali [2] or electrolysis of brine.	Bromine disproportionation with aqueous alkali: $\text{Br}_2 + 2\text{OH}^- \rightarrow \text{Br}^- + \text{BrO}^- + \text{H}_2\text{O}$ [3] [1]
Stability	Relatively stable, can be isolated (e.g., NaOCl) [2].	Thermally unstable, disproportionates: $3\text{BrO}^- \rightarrow 2\text{Br}^- + \text{BrO}_3^-$ [3] [1]. Often supplied as a solution [3].
Key Industrial Use	Bleaching agent, disinfectant [2].	Biocide in cooling water systems, generated <i>in situ</i> [3] [4].

Biological Activity and Mechanisms

Both hypochlorite and hypobromite are potent oxidants produced by the human immune system and exhibit significant microbiocidal activity, though their potency and selectivity differ.

Antimicrobial Action and Cell Lysis

Immune cells like neutrophils and eosinophils generate hypohalites using peroxidase enzymes (myeloperoxidase and eosinophil peroxidase) to oxidize halide ions (Cl⁻ or Br⁻) with hydrogen peroxide [1] [5]. Eosinophil peroxidase preferentially uses bromide, producing hypobromite [1].

These oxidants are potent microbiocidal agents but can also cause tissue damage. Key differences in their lytic effects are [5]:

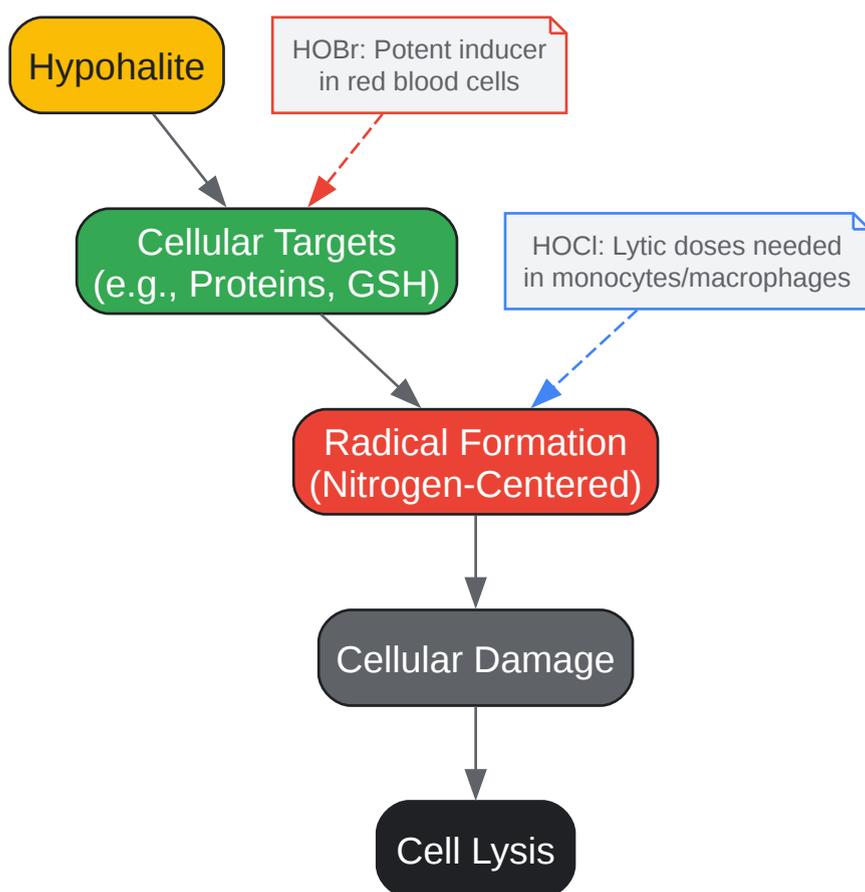
- **Red Blood Cells:** HOBr induces cell lysis at approximately **10-fold lower concentrations** than HOCl.
- **Immune Cells (Monocytes/Macrophages):** HOCl and HOBr induce lysis at **similar concentrations**.

Radical Formation Pathways

Hypohalites react with cellular components to generate free radicals, which can precede and contribute to cell lysis. The pathway differs based on the oxidant and cell type [5]:

- **HOBr with Red Blood Cells:** Generates nitrogen-centered, membrane-derived protein radicals even at non-lytic doses.
- **HOCl with Red Blood Cells:** At non-lytic doses, generates novel nitrogen-centered radicals in a glutathione (GSH)-dependent manner.
- **HOCl with Monocytes/Macrophages:** Significant nitrogen-centered, cell-protein-derived radical formation occurs only under lytic conditions.
- **HOBr with Monocytes/Macrophages:** Radicals are not detectable under experimental conditions.

The diagram below illustrates the general pathways of hypohalite-mediated radical formation and cell lysis.



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Hypohalite-mediated radical formation pathway

Experimental Production Protocols

Synthesis of Hypobromite Salts

A common method for preparing an alkaline hypobromite solution is the disproportionation of bromine. This is analogous to the production of household bleach [1].

Procedure Overview [3] [1]:

- Add 0.39 moles of bromine liquid to a reactor cooled in an ice bath.
- Slowly add 500 mL of a 2 M aqueous alkali hydroxide solution (e.g., NaOH or KOH) with rapid stirring, maintaining the temperature below **20°C**.
- The reaction is rapid at 20°C: **$\text{Br}_2 + 2\text{OH}^- \rightarrow \text{Br}^- + \text{BrO}^- + \text{H}_2\text{O}$**
- The resulting orange hypobromite solution is typically used directly and not isolated, due to its instability [3].

Critical Control Parameters:

- **Temperature:** Maintain at or below 20°C to minimize disproportionation to bromide and bromate ($3\text{BrO}^- \rightarrow 2\text{Br}^- + \text{BrO}_3^-$) [1].
- **Handling:** Store solutions in sealed containers, as bromine vapor can escape [3].

Synthesis of t-Butyl Hypochlorite

This organic-soluble oxidant is prepared from commercial bleach and is useful for specific chlorination reactions in organic synthesis [2].

Detailed Protocol [2]:

- **Reaction Setup:** Place 500 mL of commercial household bleach (e.g., ~0.75-0.80 M NaOCl) in a 1 L flask equipped with a mechanical stirrer. Cool in an ice bath to below 10°C.
- **Light Control:** Perform subsequent steps under dim light to prevent photodecomposition of the product.
- **Reaction:** In a single portion, add a solution of **t-butyl alcohol (37 ml, 0.39 mole)** and **glacial acetic acid (24.5 ml, 0.43 mole)** to the rapidly stirred bleach.
- **Work-up:** Continue stirring for ~3 minutes, then transfer to a separatory funnel. Discard the lower aqueous layer.
- **Purification:** Wash the organic layer sequentially with 50 mL of 10% aqueous sodium carbonate and 50 mL of water. Dry over ~1 g of calcium chloride.
- **Storage:** Filter and store the final product in amber glass bottles in a refrigerator or freezer over calcium chloride.

Yield and Safety:

- **Yield:** 29.6–34 g (70–80%) of 99–100% pure *t*-butyl hypochlorite.
- **Critical Notes:** Avoid exposure to rubber and strong light. Do not heat above its boiling point [2].

Industrial and Therapeutic Applications

Field	Hypochlorite	Hypobromite
Industrial Biocides	Common in water treatment (drinking, cooling, wastewater) [3].	Effective biocide in cooling systems; often generated <i>in situ</i> via electrolysis or bromide salt oxidation [4].
Disinfection Byproducts	Can form trihalomethanes (THMs) and chlorinated organics [3].	Can form brominated THMs (e.g., bromoform); concern in disinfection [3] [6].
Immune Response	Produced by neutrophils via myeloperoxidase; broad antimicrobial action [5].	Produced by eosinophils via eosinophil peroxidase; targets multicellular parasites [1] [5].
Therapeutic Potential	Potent microbiocidal agent; implicated in inflammatory tissue damage [5].	Higher potency in some contexts (e.g., red cell lysis); potential target for mitigating inflammatory damage [5].

Key Insights for Research and Development

- **Stability Dictates Application:** Hypochlorite's stability makes it suitable for storage and transport, while hypobromite's instability often necessitates on-site generation for industrial use [3] [4] [1].
- **Context-Dependent Potency:** Hypobromite can be a more potent lytic agent than hypochlorite, but this depends heavily on the target cell type, which is crucial for understanding its role in immunity and potential toxicity [5].
- **Byproduct Management is Critical:** Both oxidants form potentially hazardous halogenated byproducts (like THMs) upon reaction with organic matter. Controlling dosage and reaction conditions is essential for safe application in water treatment and drug development [3] [6].

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